Developing a standard operating procedure for handling 5-Methoxy-2-nitrosophenol

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Compound of Interest	
Compound Name:	*5-Methoxy-2-nitrosophenol*
CAS No.:	*13895-38-0*
Cat. No.:	*B082057*

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An Application Note and Protocol for the Safe Handling of **5-Methoxy-2-nitrosophenol**

Executive Summary

5-Methoxy-2-nitrosophenol is a specialized chemical compound with potential applications in synthetic chemistry and drug development. Its structural similarity to other biologically active phenols necessitates a thorough understanding of its properties and associated hazards to ensure safe handling. This document provides a comprehensive Standard Operating Procedure (SOP) for researchers, scientists, and drug development professionals. The toxicological data for this specific compound is limited; therefore, this guide incorporates a conservative approach, drawing upon data from structurally related nitrophenol and nitrosophenol compounds to establish robust safety protocols. The core principle of this SOP is risk mitigation through a combination of engineering controls, appropriate personal protective equipment, and diligent laboratory practices.

Compound Identification and Physicochemical Properties

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Proper identification and understanding of a compound's physical properties are foundational to its safe handling.

Table 1: Chemical Identifiers for **5-Methoxy-2-nitrosophenol**

Identifier	Value	Source
Chemical Name	**5-Methoxy-2-nitrosophenol**	**[1]**
Synonyms	Phenol, 5-methoxy-2-nitroso-; 2-Nitroso-5-methoxyphenol	[1]
CAS Number	13895-38-0	[1]
Molecular Formula	$C_7H_7NO_3$	[2]
Molecular Weight	153.14 g/mol	[1]

| Structure | COC1=CC(=C(C=C1)N=O)O |[2] |

Table 2: Known Physicochemical Properties

Property	Value	Source
Physical State	**Solid**	**[2]**
Melting Point	156 °C	[1]
Boiling Point	Data not available	
Density	1.26 g/cm³	[1]
Solubility	Data not available	

| Flash Point | Data not available | |

Causality Behind Properties: The phenolic hydroxyl group and the nitroso group contribute to the compound's polarity. The melting point of 156°C indicates a stable crystalline solid at room temperature. The lack of complete data necessitates that this compound be handled with the

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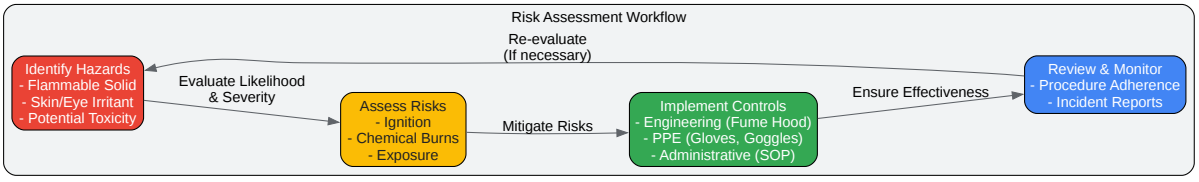
assumption that it may have low solubility in water and could be volatile under certain conditions.

Hazard Assessment and Toxicology

A thorough risk assessment is critical before any handling of this compound. The known hazards are primarily derived from GHS classifications and data on analogous compounds.

Primary Hazards:

- Flammable Solid (H228): Classified as a flammable solid, this compound can be ignited by heat, sparks, or flames.[2] Finely divided powder may form explosive mixtures in the air.
- Skin Irritation (H315): Causes skin irritation.[2] Phenolic compounds are known to be irritants and can cause dermatitis upon prolonged contact.
- Serious Eye Irritation (H319): Causes serious eye irritation.[2] Direct contact with the eyes can lead to significant damage.
- Potential for Systemic Toxicity: While specific data for **5-Methoxy-2-nitrosophenol** is lacking, related nitrophenols are known to be harmful if swallowed, inhaled, or absorbed through the skin, with potential effects on the hematological system.[3][4][5] A conservative approach assuming similar potential toxicity is warranted.



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Caption: Risk assessment and mitigation workflow for **5-Methoxy-2-nitrosophenol**.

Standard Operating Procedure (SOP) for Safe Handling

Adherence to the following protocols is mandatory for all personnel handling **5-Methoxy-2-nitrosophenol**.

Engineering Controls

- Chemical Fume Hood: All work, including weighing, aliquoting, and solution preparation, must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.[6][7]
- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the immediate vicinity of the handling area.[7]

Personal Protective Equipment (PPE)

The following PPE must be worn at all times:

- Eye Protection: Chemical safety goggles or a face shield are required.[7]
- Hand Protection: Nitrile or neoprene gloves should be worn. Inspect gloves for tears or holes before use and change them frequently, especially after direct contact.
- Body Protection: A flame-resistant laboratory coat must be worn and fully buttoned.[3]
- Respiratory Protection: If there is a risk of generating significant dust outside of a fume hood, a NIOSH-approved respirator with an appropriate particulate filter is necessary.[3]

Step-by-Step Handling Protocols

Protocol 1: Weighing and Aliquoting Solid Compound

- Preparation: Designate a specific area within the fume hood for handling. Place a plastic-backed absorbent liner on the work surface to contain any potential spills.[8]

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- Grounding: Ensure all equipment (spatulas, weigh boats, balances) is properly grounded to prevent static discharge, which could be an ignition source for the flammable solid.[9]
- Dispensing: Use spark-proof tools. Carefully dispense the required amount of the solid from the stock container into a tared weigh boat. Avoid generating dust by handling the material gently.[8]
- Cleaning: Immediately after weighing, securely close the primary container. Clean any residual powder from the spatula and work surface using a cloth lightly dampened with 70% ethanol, and dispose of it as hazardous waste.
- Transport: If the weighed material needs to be moved, place it in a secondary, sealed, and clearly labeled container.

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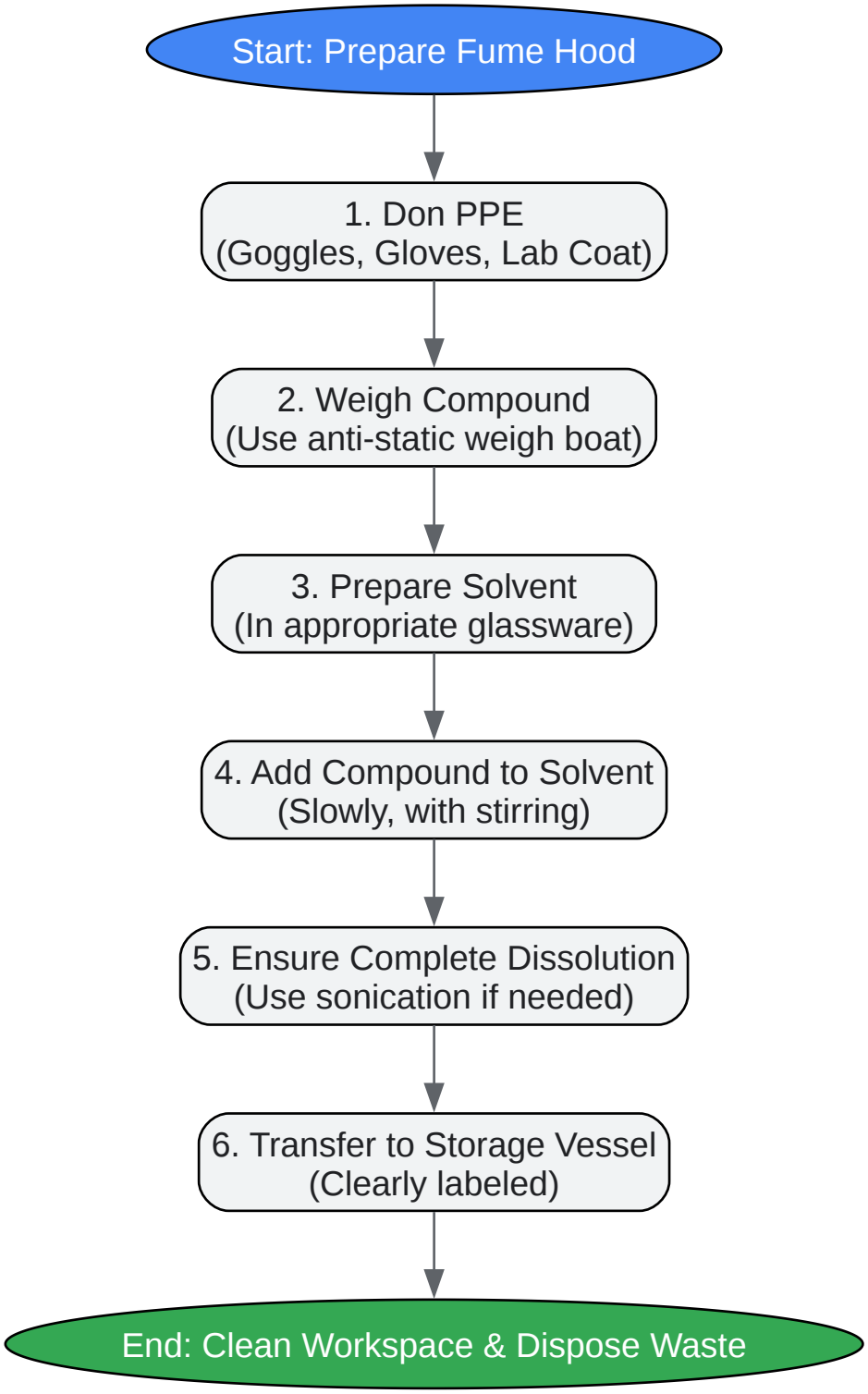

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Caption: Workflow for preparing a solution of **5-Methoxy-2-nitrosophenol**.

Protocol 2: Storage

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- Container: Store the compound in its original, tightly sealed container.[8]
- Location: Keep in a cool, dry, and well-ventilated area designated for flammable solids.[6]
- Incompatibilities: Store away from strong oxidizing agents, strong bases, and strong reducing agents.[3] Do not store with food or drink.[10]
- Labeling: Ensure the container is clearly labeled with the chemical name, date received, and all relevant hazard pictograms.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

- Skin Contact: Immediately flush the affected skin with plenty of soap and water for at least 15 minutes.[7] Remove contaminated clothing. Seek medical attention if irritation persists.[10]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
- Inhalation: Move the individual to fresh air immediately.[7] If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[7] If the person is conscious, give them a small amount of water to drink. Seek immediate medical attention.[10]
- Spill Response:
  - Evacuate the immediate area and alert others.[8]
  - Remove all sources of ignition.
  - Wearing full PPE, gently cover the spill with a non-combustible absorbent material like sand or vermiculite.[8]

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- Carefully sweep the material into a designated hazardous waste container. Avoid creating dust.[7]
- Clean the spill area with a detergent and water solution, and collect the cleaning materials for hazardous waste disposal.

- Fire Response:
  - Use a dry chemical, carbon dioxide (CO_2), or alcohol-resistant foam extinguisher.[3] Do not use a direct stream of water as it may scatter the material.

Waste Disposal

All waste containing **5-Methoxy-2-nitrosophenol**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

- Collection: Collect all waste in clearly labeled, sealed containers.[10]
- Disposal: Dispose of waste through your institution's environmental health and safety office, in strict accordance with all local, state, and federal regulations.[3][6] Do not dispose of this chemical down the drain.[3]

Applications & Biological Context

While research on **5-Methoxy-2-nitrosophenol** is not extensive, understanding the context of related compounds is valuable. The structurally similar isomer, 2-Methoxy-5-nitrophenol, is used in the synthesis of potent inhibitors of VEGF and tyrosine kinases, as well as GABA analogues.[11] Furthermore, the related compound 5-Methoxy-2-nitrophenol has been identified as a breakdown product of benzoxazinoids in maize, where it plays a role in the plant's defense against herbivory.[12][13] These applications suggest that **5-Methoxy-2-nitrosophenol** may also possess interesting biological activities, making its study valuable but underscoring the need for careful handling.

References

- Georganics. (2011).
- PubChem. (n.d.). 2-Methoxy-5-nitrophenol. National Center for Biotechnology Information. [Link]

© 2026 BenchChem. All rights reserved.

- Carl ROTH. (n.d.).
- PubChem. (n.d.). 5-Methoxy-2-nitrophenol. National Center for Biotechnology Information. [Link]
- Loba Chemie. (2024).
- Apollo Scientific. (n.d.).
- Fisher Scientific. (2025).
- ResearchGate. (2023). Identification and biosynthesis of 5-Methoxy-2-Nitrophenol (5M2NP). [Link]
- Fisher Scientific. (2023).
- ResearchGate. (n.d.). At a physiologically relevant dose, 5-Methoxy-2-Nitrophenol (5M2NP) modulates the expression of defense genes in wounded leaf tissue. [Link]
- PubChem. (n.d.). **5-Methoxy-2-nitrosophenol**. National Center for Biotechnology Information. [Link]
- Agency for Toxic Substances and Disease Registry (ATSDR). (n.d.). Toxicological Profile for Nitrophenols. [Link]
- Apollo Scientific. (2023).
- National Center for Biotechnology Information. (n.d.). HEALTH EFFECTS - Toxicological Profile for Nitrophenols. [Link]

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Sources

- 1. echemi.com [echemi.com]
- 2. 5-Methoxy-2-nitrosophenol | C7H7NO3 | CID 83801 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. georganics.sk [georganics.sk]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. atsdr.cdc.gov [atsdr.cdc.gov]
- 6. lobachemie.com [lobachemie.com]
- 7. fishersci.com [fishersci.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. fishersci.co.uk [fishersci.co.uk]
- 11. 2-Methoxy-5-nitrophenol | 636-93-1 [chemicalbook.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]

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